Gallium-67 physical properties half-life and decay scheme

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Compound of Interest	
Compound Name:	Gallium-67
Cat. No.:	B084094

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A comprehensive technical guide on the physical properties of **Gallium-67**, including its half-life and decay scheme, designed for researchers, scientists, and drug development professionals.

Introduction

Gallium-67 (^{67}Ga) is a cyclotron-produced radionuclide that plays a significant role in nuclear medicine, particularly for tumor and inflammation imaging.[1] Its utility stems from its favorable physical and chemical properties, which allow for its incorporation into various radiopharmaceuticals. This guide provides an in-depth overview of the core physical characteristics of ^{67}Ga, its decay scheme, and the experimental methodologies used to determine these properties.

Core Physical Properties

The fundamental physical characteristics of **Gallium-67** are summarized in the table below.

Property	Value	Units
Atomic Number (Z)	31	-
Mass Number (A)	67	-
Neutron Number (N)	36	-
Isotopic Mass	66.9282023	u
Half-Life ($T_{1/2}$)	78.269 ± 0.012	hours
3.2612 ± 0.0005	days	
Decay Mode	Electron Capture (EC)	-
Daughter Nuclide	Zinc-67 (^{67}Zn) (Stable)	-
Specific Activity	2.21 x 10^{16}	Bq/g

Radioactive Decay Scheme

Gallium-67 decays to the stable isotope Zinc-67 (^{67}Zn) exclusively through electron capture.[2] In this process, an inner atomic electron is captured by a proton in the nucleus, forming a neutron and emitting a neutrino. This capture leaves the daughter nucleus in various excited states, which then de-excite by emitting gamma rays and conversion electrons.

The decay of ^{67}Ga does not involve beta or alpha particle emission.[3] The subsequent de-excitation of the ^{67}Zn nucleus results in a spectrum of gamma emissions, the most prominent of which are utilized for medical imaging.

Gamma and X-ray Emissions

The principal gamma and X-ray emissions from the decay of **Gallium-67** are detailed in the following table. For imaging purposes, multiple energy windows are often centered around the 93, 185, and 300 keV photopeaks.[3]

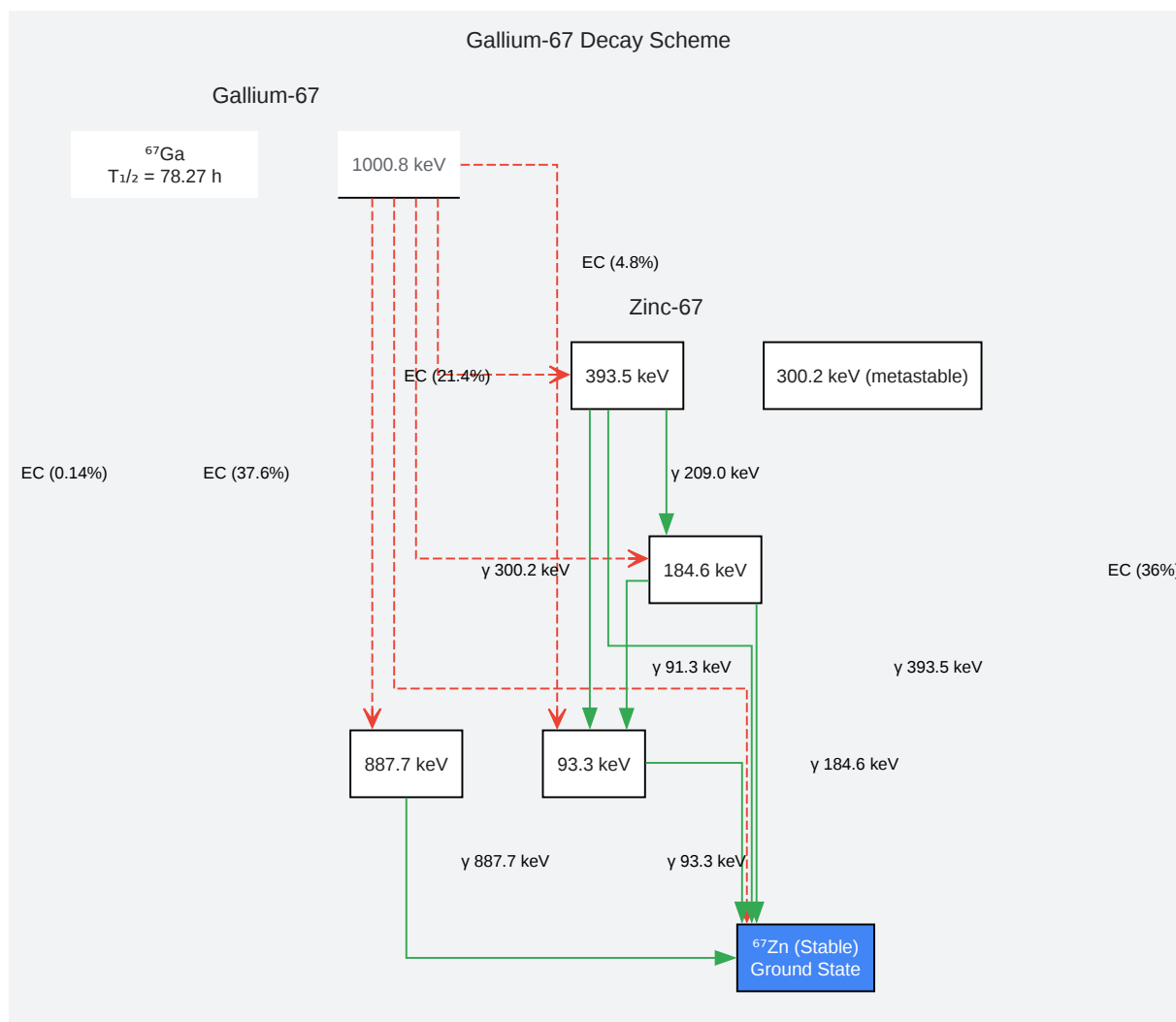| Radiation Type	Energy (keV)	Emission Probability (%)
Gamma	93.31	39.2
Gamma	184.58	21.2
Gamma	300.22	16.8
Gamma	393.53	4.68
Gamma	208.95	2.40
X-ray (Kα)	8.6	~49
X-ray (Kβ)	9.5	~5

Electron Emissions

The decay of **Gallium-67** also results in the emission of conversion and Auger electrons. The most significant of these are listed below.

Radiation Type	Energy (keV)	Emission Probability (%)
Auger Electron (KLL)	7.5	~60
Conversion Electron	84	~27
Conversion Electron	92	~6
Auger Electron (LMM)	1.0	~165

Gallium-67 Decay Scheme Diagram

The following diagram illustrates the decay scheme of **Gallium-67** to stable Zinc-67, showing the principal energy levels and gamma transitions.

Gallium-67 Decay Scheme

Gallium-67

^{67}Ga
T$_{1/2}$ = 78.27 h

1000.8 keV

EC (4.8%)

Zinc-67

EC (21.4%)   393.5 keV   300.2 keV (metastable)

EC (0.14%)   EC (37.6%)

γ 209.0 keV

γ 300.2 keV   184.6 keV   EC (36%)

γ 91.3 keV   γ 393.5 keV

γ 184.6 keV

887.7 keV   93.3 keV

γ 887.7 keV   γ 93.3 keV

^{67}Zn (Stable)
Ground State

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Caption: Gallium-67 decay scheme to stable Zinc-67.

Experimental Protocols

The determination of the physical properties of **Gallium-67** requires precise experimental techniques. The following sections detail the methodologies for measuring its half-life and characterizing its decay scheme.
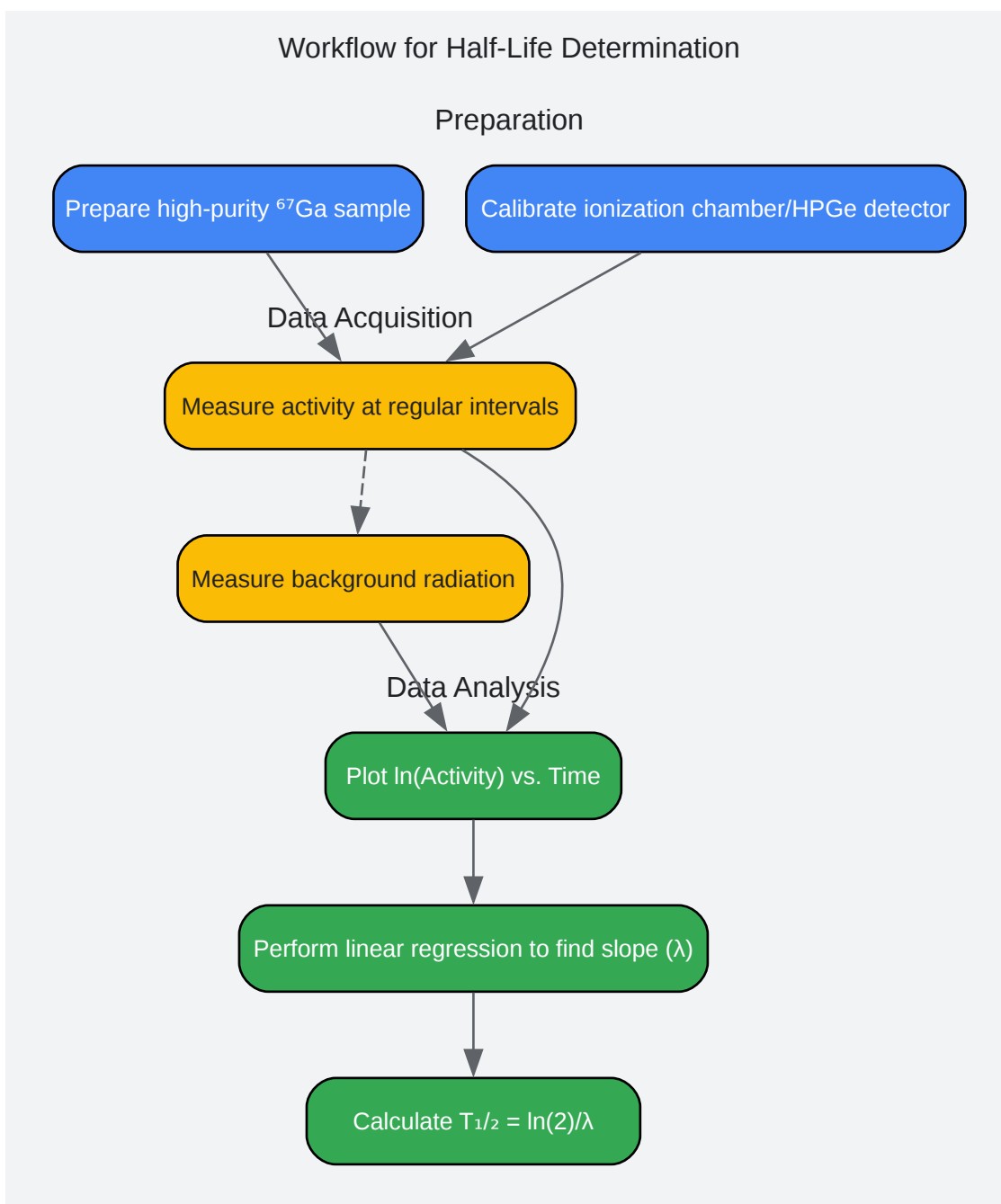
Half-Life Measurement

The half-life of ^{67}Ga is determined by measuring its activity over a period of time and observing the exponential decay.

Methodology:

- Sample Preparation: A sample of high-purity ^{67}Ga is prepared and its initial activity is measured.

- Instrumentation: A calibrated ionization chamber or a high-purity germanium (HPGe) detector is used to measure the activity.

- Data Acquisition: The activity of the ^{67}Ga sample is measured at regular intervals over a period of several half-lives (e.g., 2-3 weeks). Background radiation measurements are also taken to subtract from the sample measurements.

- Data Analysis:

  - The net count rate is plotted against time on a semi-logarithmic graph.

  - A linear fit is applied to the data points.

  - The decay constant (λ) is determined from the slope of the line.

  - The half-life ($T_{1/2}$) is calculated using the formula: $T_{1/2} = \ln(2) / \lambda$.

The following diagram illustrates the experimental workflow for half-life determination.

Caption: Experimental workflow for **Gallium-67** half-life measurement.

Decay Scheme Characterization

The energies and emission probabilities of the gamma rays from ^{67}Ga decay are determined using gamma-ray spectroscopy. Coincidence counting techniques are employed for more complex decay scheme analysis and standardization.

4.2.1 Gamma-Ray Spectroscopy

Methodology:

- Instrumentation: A high-resolution HPGe detector is used to distinguish the various gamma-ray energies. The detector is coupled with a multichannel analyzer (MCA) to generate a gamma-ray spectrum.

- Energy and Efficiency Calibration: The spectrometer is calibrated using standard radioactive sources with well-known gamma-ray energies and intensities (e.g., ^{133}Ba, ^{152}Eu).

- Data Acquisition: The ^{67}Ga sample is placed at a known distance from the detector, and the gamma-ray spectrum is acquired for a sufficient time to obtain good statistics.

- Data Analysis:

  - The photopeaks in the spectrum are identified, and their energies are determined based on the energy calibration.

  - The net area under each photopeak is calculated.

  - The emission probability of each gamma ray is determined by correcting the peak area for the detector efficiency at that energy and the acquisition time.
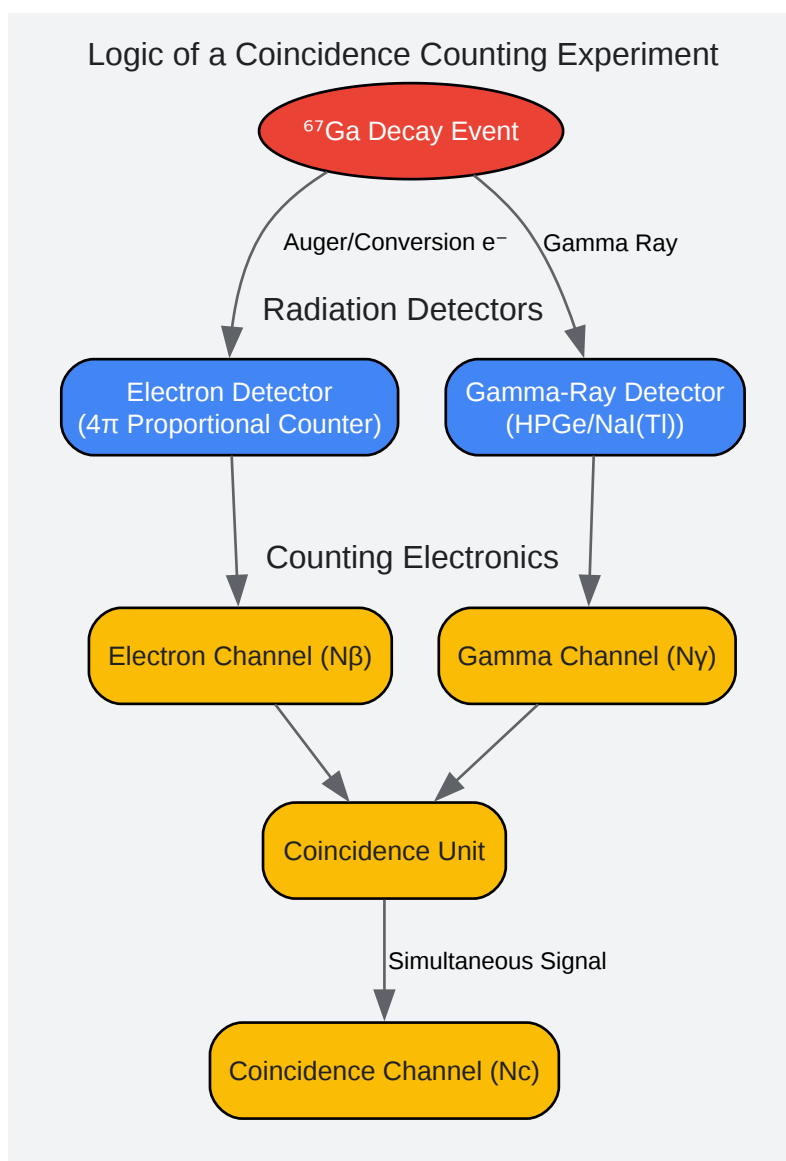
4.2.2 4πβ-γ Coincidence Counting

For accurate activity measurements and to resolve complex decay schemes, the 4πβ-γ coincidence counting method is utilized. This is particularly important for radionuclides like ^{67}Ga that decay via electron capture.

Methodology:

- Instrumentation: The system consists of two detectors: a 4π proportional counter or liquid scintillator sensitive to electrons (β) and a NaI(Tl) or HPGe detector for gamma rays (γ).

- Principle: The technique relies on the simultaneous detection of radiations emitted in a decay cascade. For ^{67}Ga, this involves detecting the Auger/conversion electrons (in the β detector) in coincidence with the subsequent gamma rays (in the γ detector).

Tech Support

- Data Acquisition: The count rates in the β channel (Nβ), the γ channel (Nγ), and the coincidence channel (Nc) are recorded.

- Data Analysis: The absolute activity (A) of the source can be calculated using the formula A = (Nβ * Nγ) / Nc, after applying corrections for factors such as detector dead time, accidental coincidences, and decay scheme complexities. The presence of a metastable state in one of the decay pathways of ^{67}Ga requires specific timing adjustments and corrections in the coincidence electronics.

The following diagram outlines the logical relationship in a coincidence counting experiment.

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Caption: Logical flow in a 4πβ-γ coincidence counting setup.

Conclusion

A thorough understanding of the physical properties of **Gallium-67**, including its half-life and decay scheme, is fundamental for its application in research and clinical settings. The data and experimental methodologies presented in this guide provide a comprehensive technical resource for scientists and professionals working with this important radionuclide. Accurate characterization through rigorous experimental protocols ensures the safe and effective use of ^{67}Ga in diagnostic imaging and drug development.

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